

An In-depth Technical Guide to the Physical and Chemical Properties of Methoxymethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Difluoroethene; methoxymethane

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Introduction

Methoxymethane, systematically known as dimethyl ether (DME), is the simplest ether with the chemical formula CH_3OCH_3 .^[1] It exists as a colorless, highly flammable gas with a faint, characteristic ether-like odor at standard temperature and pressure.^{[2][3]} Due to its unique properties, it serves as a versatile compound in the chemical industry, finding applications as an aerosol propellant, a precursor to other organic compounds, a solvent, and increasingly, as a promising alternative clean fuel.^{[1][4]} This guide provides a comprehensive overview of the core physical and chemical properties of methoxymethane, detailed experimental protocols, and visualizations of key chemical processes, tailored for researchers, scientists, and professionals in drug development.

Physical Properties of Methoxymethane

Methoxymethane is typically handled as a liquefied gas under pressure.^[3] Its physical characteristics are largely dictated by the presence of the ether linkage and the absence of hydroxyl groups, which prevents intermolecular hydrogen bonding between methoxymethane molecules. This results in a low boiling point compared to its isomer, ethanol.^[5]

Data Presentation: Physical and Thermodynamic Properties

The quantitative physical and thermodynamic data for methoxymethane are summarized in the tables below for ease of reference and comparison.

Table 1: General and Physical Properties of Methoxymethane

Property	Value
IUPAC Name	Methoxymethane[2]
Common Names	Dimethyl Ether (DME), Methyl Ether, Wood Ether[3][6]
CAS Number	115-10-6[4]
Molecular Formula	C ₂ H ₆ O[2]
Molar Mass	46.07 g/mol [2]
Appearance	Colorless gas[2]

| Odor | Faint, sweet, ether-like[2][7] |

Table 2: Thermodynamic Properties of Methoxymethane

Property	Value
Melting Point	-141.5 °C[2][7]
Boiling Point	-24.8 °C[2]
Flash Point	-41 °C[7]
Autoignition Temperature	350 °C[7]
Critical Temperature	127 °C[8] to 128.8 °C[7]
Critical Pressure	52.0 atm[8] to 53.7 bar[4]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	-184.1 kJ/mol

| Explosive Limits in Air | 3.4% - 27.0% by volume[7] |

Table 3: Solubility and Other Properties of Methoxymethane

Property	Value
Solubility in Water	71 g/L (at 20 °C); Moderately soluble[2]
Solubility in Organic Solvents	Soluble in ethanol, acetone, chloroform, ether, benzene, and other organic solvents.[2][7]
Vapor Density (Air = 1)	1.617[7]
Liquid Density	0.661 g/cm ³ [7]
Vapor Pressure	533 Torr (at -25 °C)[8]; 4450 mmHg (at 25 °C)
Refractive Index	1.2984[7]

| Dipole Moment | 1.30 D[8] |

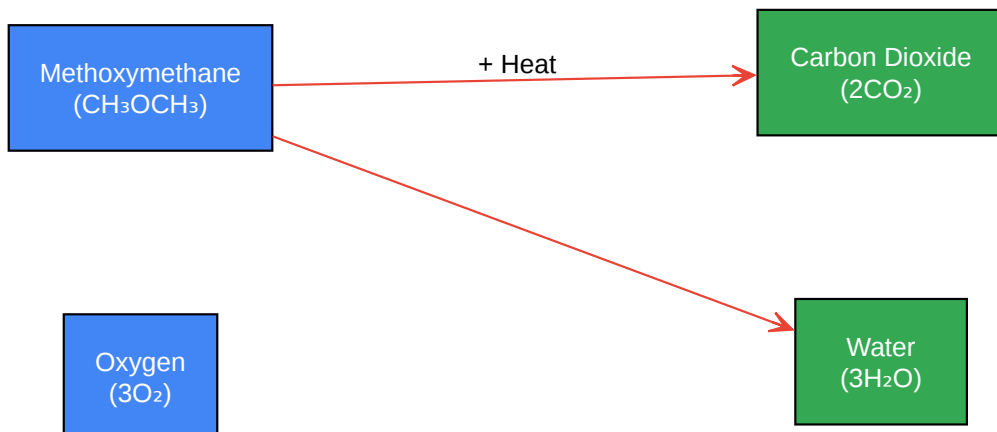
Chemical Properties and Reactivity

While relatively stable compared to other ethers, methoxymethane exhibits characteristic reactivity primarily associated with its high flammability and the ether linkage. Unlike many other ethers, it shows resistance to autoxidation, meaning it does not readily form explosive peroxides upon prolonged storage in contact with air.[1][4]

Combustion

Methoxymethane is highly flammable and undergoes complete combustion in the presence of excess oxygen to produce carbon dioxide and water.[9] This clean-burning characteristic is a key reason for its consideration as an alternative fuel.[2]

The balanced equation for its complete combustion is: $\text{CH}_3\text{OCH}_3(\text{g}) + 3\text{O}_2(\text{g}) \rightarrow 2\text{CO}_2(\text{g}) + 3\text{H}_2\text{O}(\text{l})$ [9]

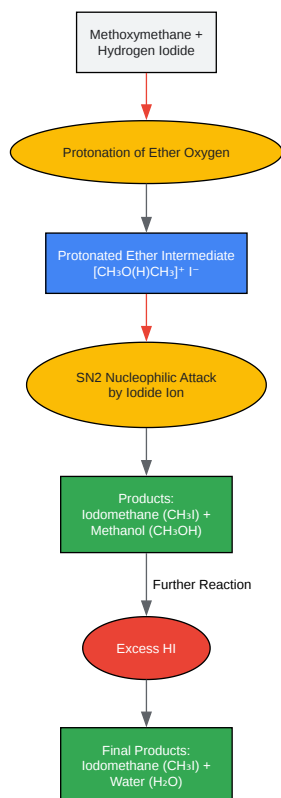


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Caption: Complete combustion of methoxymethane.

Reaction with Hydrogen Halides

The ether linkage in methoxymethane can be cleaved by strong acids, particularly hydrogen halides like hydrogen iodide (HI). The reaction proceeds via a nucleophilic substitution (S_N2) mechanism. The first step involves the protonation of the ether oxygen, forming a good leaving group (methanol). Subsequently, the iodide ion acts as a nucleophile, attacking one of the methyl carbons to displace methanol and form iodomethane.^{[10][11]} If HI is used in excess, the methanol formed will be further converted to iodomethane and water.^[10]



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Caption: Reaction mechanism of methoxymethane with HI.

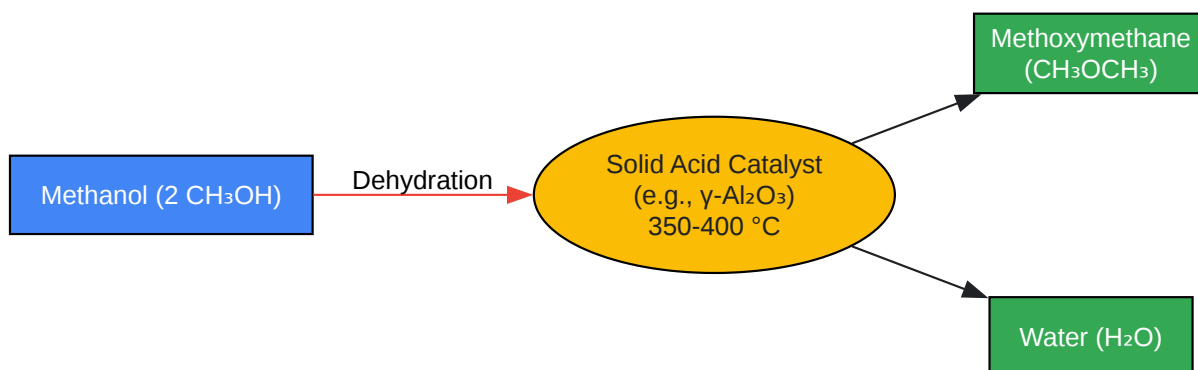
Other Key Reactions

- **Carbonylation:** Under high pressure, methoxymethane can react with carbon monoxide and water to produce acetic acid. $\text{CH}_3\text{OCH}_3 + 2\text{CO} + \text{H}_2\text{O} \rightarrow 2\text{CH}_3\text{COOH}$
- **Reaction with Sulfur Trioxide:** It reacts with sulfur trioxide to yield dimethyl sulfate, an important methylating agent in organic synthesis.[7] $\text{CH}_3\text{OCH}_3 + \text{SO}_3 \rightarrow (\text{CH}_3)_2\text{SO}_4$

Synthesis

The primary industrial method for producing methoxymethane is the catalytic dehydration of methanol. In this process, methanol vapor is passed over a solid acid catalyst, such as gamma-

alumina or a zeolite, at elevated temperatures (typically 350-400 °C), resulting in the formation of methoxymethane and water.[7]



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Caption: Industrial synthesis via methanol dehydration.

Experimental Protocols

The following sections describe generalized, standard laboratory methodologies for determining key physical properties of a volatile substance like methoxymethane.

Determination of Boiling Point (Microscale Capillary Method)

This method is suitable for determining the boiling point of small quantities of a volatile liquid.

- Apparatus: Thiele tube or oil bath, thermometer, capillary tube (sealed at one end), small test tube (or fusion tube), heating source (Bunsen burner or hot plate), and sample of liquefied methoxymethane.
- Procedure:

- A small amount of the liquefied methoxymethane is placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The test tube assembly is attached to a thermometer and placed in the Thiele tube or oil bath.
- The bath is heated gently. A stream of bubbles will begin to emerge from the capillary tube as the air inside expands.
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. This is the point where the external pressure equals the vapor pressure of the substance.

Determination of Liquid Density (Pycnometer Method)

A pycnometer is a flask with a precise, known volume used to determine the density of a liquid.

- Apparatus: Pycnometer, analytical balance, thermometer, and a temperature-controlled bath.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed accurately on the analytical balance (m_1).
 - The pycnometer is filled with distilled water and placed in the temperature-controlled bath until it reaches thermal equilibrium (e.g., 20 °C). The volume is adjusted precisely, the pycnometer is dried on the outside, and it is weighed again (m_2).
 - The pycnometer is emptied, thoroughly dried, and then filled with the liquefied methoxymethane sample.
 - The filled pycnometer is brought to the same temperature in the bath, adjusted to the mark, dried, and weighed (m_3).

- The density of the methoxymethane (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Safety and Handling

Methoxymethane is an extremely flammable gas and is typically stored as a liquefied gas under pressure.^{[7][12]}

- **Flammability:** It forms explosive mixtures with air, and its low flash point means that ignition sources must be strictly excluded from handling and storage areas.^{[7][13]}
- **Health Hazards:** At high concentrations, it has anesthetic effects and can act as a simple asphyxiant by displacing oxygen.^{[7][12]} Direct contact with the liquefied gas can cause frostbite.^[3]
- **Storage:** Cylinders should be stored upright in a cool, dry, well-ventilated area away from heat and direct sunlight, and secured to prevent falling.^[12] Handling should be performed using non-sparking tools and in systems with static discharge protection.^[13]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Methoxymethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12517364#physical-and-chemical-properties-of-methoxymethane]

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